Chemical structure of 1-(2-Methylcyclopropyl)ethan-1-amine

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Compound of Interest

Compound Name:	*1-(2-Methylcyclopropyl)ethan-1-amine*
Cat. No.:	*B11821777*

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Technical Profile: **1-(2-Methylcyclopropyl)ethan-1-amine**[1]

Part 1: Executive Summary & Structural Architecture

1.1. Compound Identity

- IUPAC Name: **1-(2-Methylcyclopropyl)ethan-1-amine**[1]
- CAS Registry Number: 42302-92-1[1]
- Molecular Formula:

  [2]
- Molecular Weight: 99.18 g/mol
- Key Precursor: 1-(2-Methylcyclopropyl)ethan-1-one (CAS 930-56-3)[3]

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1.2. Structural Significance **1-(2-Methylcyclopropyl)ethan-1-amine** represents a high-value scaffold in medicinal chemistry, specifically within the class of cyclopropylamines. This moiety serves as a critical bioisostere for isopropyl or sec-butyl groups, introducing conformational rigidity and specific metabolic stability profiles.

The cyclopropane ring imparts unique electronic properties due to its "banana bonds" (high p-character), allowing the ring to act as a

-donor similar to an alkene, yet maintaining saturation. This structural feature is frequently exploited in the design of:

- Monoamine Oxidase Inhibitors (MAOIs): Structurally analogous to tranylcypromine, where the cyclopropylamine core engages the FAD cofactor in the enzyme active site.
- NMDA Receptor Antagonists: As a fragment in glutamate modulators.
- Kinase Inhibitors: As a rigid linker that directs substituents into specific hydrophobic pockets.

1.3. Stereochemical Complexity The molecule possesses three stereogenic centers, creating a high degree of three-dimensional complexity (

possible stereoisomers).

- Ring Carbons (C1, C2): The methyl group (at C2) and the ethylamine chain (at C1) can be in a cis or trans relationship relative to the ring plane.
- Exocyclic Carbon (

  ): The carbon atom of the ethylamine chain bearing the amine is chiral.

This stereochemical diversity allows for precise tuning of ligand-receptor interactions, a critical feature in Fragment-Based Drug Discovery (FBDD).

Part 2: Synthetic Methodologies

The most robust route for accessing **1-(2-methylcyclopropyl)ethan-1-amine** is via the Reductive Amination of its corresponding ketone precursor. This method is preferred over the Curtius rearrangement for this specific substrate due to atom economy and scalability.

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Primary Route: Reductive Amination

Precursor: 1-(2-Methylcyclopropyl)ethan-1-one (CAS 930-56-3)

Protocol:

- Imine Formation: The ketone is treated with ammonium acetate (

) in methanol. The use of excess ammonium acetate drives the equilibrium toward the imine/iminium species.

- Reduction: Sodium cyanoborohydride (

) is added as the reducing agent.

  is selected over

  because it is stable at pH 6-7, allowing for the selective reduction of the iminium ion without reducing the ketone precursor.

Reaction Scheme (DOT Visualization):

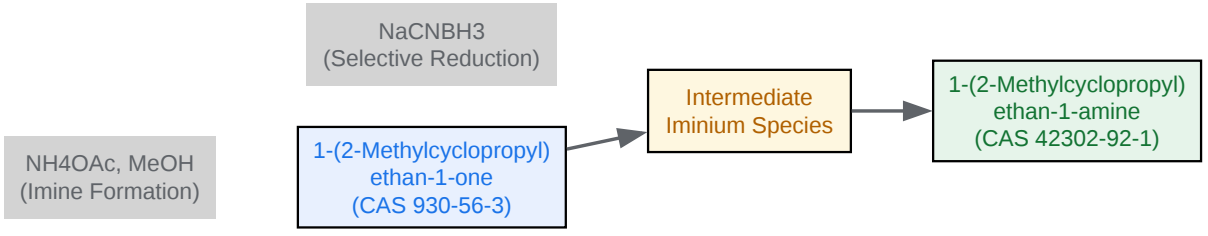

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Figure 1: Reductive amination pathway for the synthesis of the target amine.

Alternative Route: Curtius Rearrangement

For enantioselective synthesis, researchers may start with a chiral cyclopropanecarboxylic acid derivative.

- Activation: Convert 2-methylcyclopropanecarboxylic acid to the acyl azide (using DPPA).

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- Rearrangement: Thermal rearrangement yields the isocyanate.
- Hydrolysis: Acidic hydrolysis releases the amine with retention of configuration at the ring carbon.

Part 3: Physicochemical Profiling

3.1. Physical Properties Table

Property	Value	Source/Note
Molecular Weight	99.18 g/mol	Calculated
Physical State	Liquid (at STP)	Analogous to similar amines
Boiling Point	~110-120 °C	Predicted based on C6 amines
pKa (Conjugate Acid)	10.2 - 10.5	Typical for aliphatic primary amines
LogP	0.9 - 1.2	Predicted (Lipophilic fragment)
H-Bond Donors	2	Primary Amine (-NH2)
H-Bond Acceptors	1	Nitrogen lone pair

3.2. Spectroscopic Identification (Predicted)

- NMR (CDCl

  , 400 MHz):
  - 0.3–0.8 ppm (m, 3H): Cyclopropane ring protons (high field due to shielding cone).
  - 1.05 ppm (d, 3H): Methyl group on the ring.
  - 1.10 ppm (d, 3H): Methyl group on the ethyl chain (

    -methyl).
  - 2.4–2.8 ppm (m, 1H):

    -H (proton adjacent to amine).

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- MS (ESI+):
  - m/z.
  - Characteristic fragmentation: Loss of

    (M-17) and cyclopropane ring opening.

Part 4: Pharmacological Applications

4.1. Bioisosterism & Metabolic Stability The 2-methylcyclopropyl group acts as a bioisostere for the sec-butyl group. However, unlike a flexible alkyl chain, the cyclopropane ring locks the vectors of the substituents.

- CYP450 Interaction: The cyclopropyl amine moiety can act as a mechanism-based inhibitor (suicide substrate) for cytochrome P450 enzymes (specifically CYP2D6 and MAO enzymes) via single-electron transfer (SET) ring-opening mechanisms. This is a critical consideration for toxicity profiling.

4.2. Target Classes

- GPCRs: Used in the design of histamine H3 antagonists and dopamine D3 partial agonists.
- Enzymes: The scaffold is prevalent in LSD1 (Lysine Specific Demethylase 1) inhibitors, where the cyclopropane ring mimics the transition state of histone demethylation.

4.3. Stereochemical Divergence The biological activity is highly dependent on the specific isomer. The trans-isomers generally show different binding profiles compared to cis-isomers due to the spatial projection of the amine.

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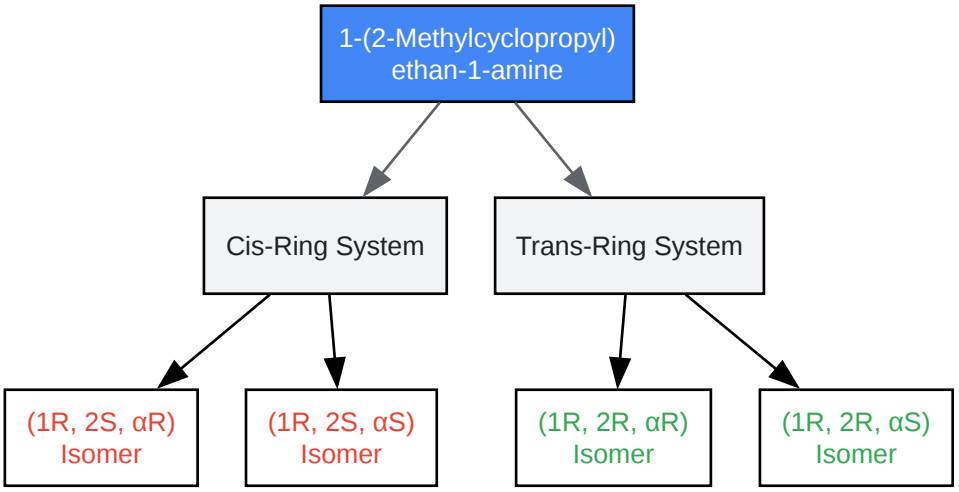

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Figure 2: Simplified stereochemical tree focusing on the divergence of Ring vs. Alpha-carbon chirality.

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